

Market Pricing of High-Purity Lutetium Oxide

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Compound of Interest

Compound Name: *Lutetium oxide*

Cat. No.: *B7799246*

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The price of high-purity **lutetium oxide** is influenced by several factors, including purity levels (typically 99.99% to 99.999%), purchase volume, and global market dynamics. High-purity grades are essential for applications in nuclear medicine, laser crystals, and specialized ceramics.^{[1][2][3]} Below is a summary of pricing from various suppliers and market data sources.

Table 1: Price Summary for High-Purity **Lutetium Oxide**

Purity (%)	Quantity	Price (USD)	Price per Gram (USD)	Supplier/Source	Date of Data
99.9%	1 g	\$46.00	\$46.00	Strem	Dec 2025[4]
99.9%	5 g	\$180.00	\$36.00	Strem	Dec 2025[4]
99.99%	1 g	\$106.88	\$106.88	Ottokemi	Dec 2025[2]
99.99%	5 g	\$376.50	\$75.30	Ottokemi	Dec 2025[2]
99.99%	25 g	\$861.13	\$34.45	Ottokemi	Dec 2025[2]
99.99%	5 g	€129.00 (~\$138)	~\$27.60	Smart-elements.com	Dec 2025[3]
99.99%	25 g	€445.00 (~\$476)	~\$19.04	Smart-elements.com	Dec 2025[3]
99.99%	5 g	\$323.65 (Special Offer)	\$64.73	Thermo Scientific	Dec 2025[5]
99.999%	5 g	Not specified	Not specified	eBay (Trace Metals Basis)	Dec 2025[6]
≥99.99%	1 kg	\$728.34	\$0.73	Shanghai Metal Market	Dec 2025[7]
Market Price	per MT	\$874,500	\$0.87	IMARC Group (China, Q3 2025)	Dec 2025[8]

Note: Prices from chemical suppliers are for small, research-grade quantities and are significantly higher per gram than bulk market prices. Currency conversions are approximate. Bulk pricing is subject to negotiation and market fluctuations.

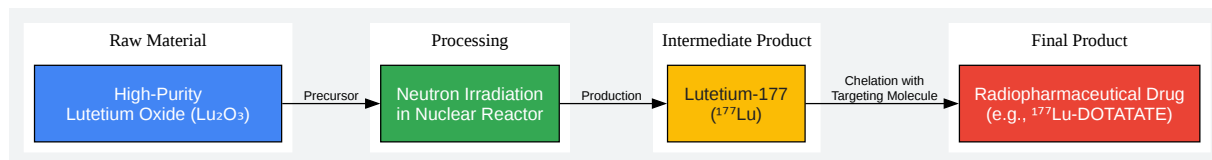
Market trends indicate that prices for rare earth metals, including lutetium, have been nearing pre-pandemic lows, though some analysts suggest the market may be bottoming out.[9]

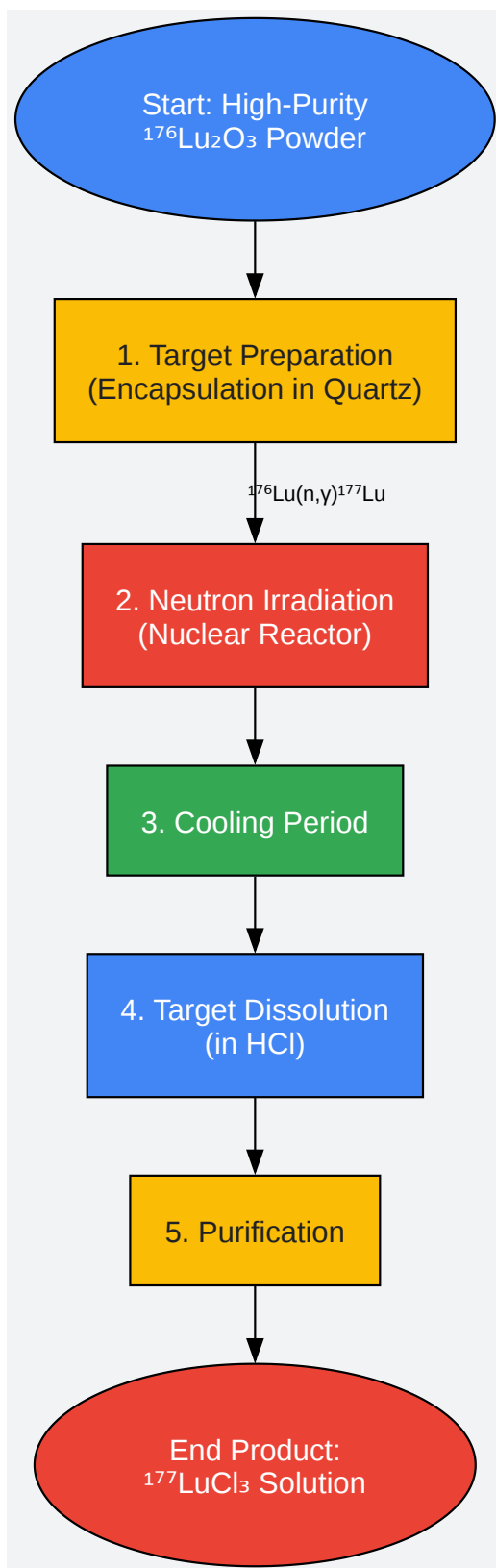
Geopolitical factors and supply chain diversification efforts are also influencing the market, with Western buyers often paying premiums for materials sourced outside of China, which currently dominates 85-90% of global rare earth refining.^{[9][10]}

The Role of Lutetium Oxide in Drug Development

The most significant application of high-purity **lutetium oxide** in the medical field is as a starting material for the production of the radioisotope Lutetium-177 (^{177}Lu).^{[11][12]} ^{177}Lu is a beta- and gamma-emitting radionuclide with a half-life of 6.7 days, making it ideal for Targeted Radionuclide Therapy (TRT).^{[11][13]} This therapy uses ^{177}Lu attached to a targeting molecule to selectively deliver a therapeutic dose of radiation to cancer cells, minimizing damage to healthy tissue.^{[14][15]}

The high purity of the initial Lu_2O_3 is critical, as impurities can lead to the formation of undesirable radioisotopes during neutron irradiation, complicating purification and potentially harming the patient. Specifically, enriched Lutetium-176 Oxide ($^{176}\text{Lu}_2\text{O}_3$) is often used to maximize the yield of ^{177}Lu .^{[16][17]}





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